

# Purified Norfunalenone: A Technical Guide to its Physicochemical Properties

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## Compound of Interest

Compound Name: Norfunalenone

Cat. No.: B12424279

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## Introduction

**Norfunalenone** is a naturally occurring compound that has garnered interest within the scientific community. This technical guide provides a comprehensive overview of the known physical and chemical properties of purified **Norfunalenone**, intended to serve as a foundational resource for researchers and professionals in drug development and natural product chemistry. The information presented herein is compiled from available scientific literature and supplier technical data.

## Physicochemical Properties

The fundamental physical and chemical characteristics of **Norfunalenone** are summarized in the table below. These properties are crucial for its handling, formulation, and analysis.

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>10</sub> O <sub>6</sub>	[1]
Molecular Weight	274.23 g/mol	[1]
CAS Number	581786-63-2	[1]
SMILES	<chem>O=C1C(O)=C(O)C2=C3C1=C(O)C=C(O)C3=C(C)C=C2O</chem>	[1]
Solubility	10 mM in DMSO	[1]
Melting Point	Not reported	
Boiling Point	Not reported	
Appearance	Not reported	

## Spectral Data

Detailed spectral data for purified **Norfunalenone**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopy, are not readily available in the public domain. The primary literature reference, Chaudhary NK, et al. J Nat Prod. 2020;83(4):1051-1060, is cited as the source for the initial characterization of related compounds and is the most probable source for this detailed information.[1]

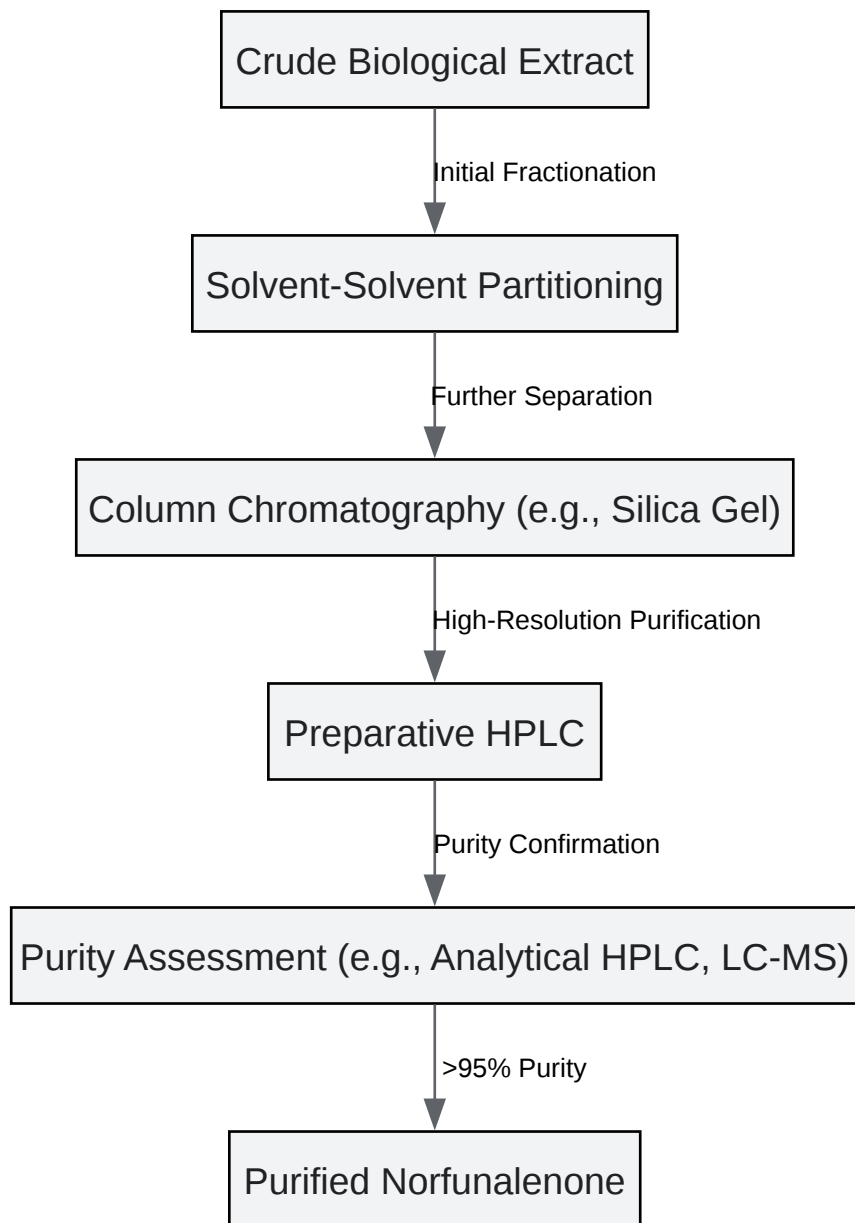
## Experimental Protocols

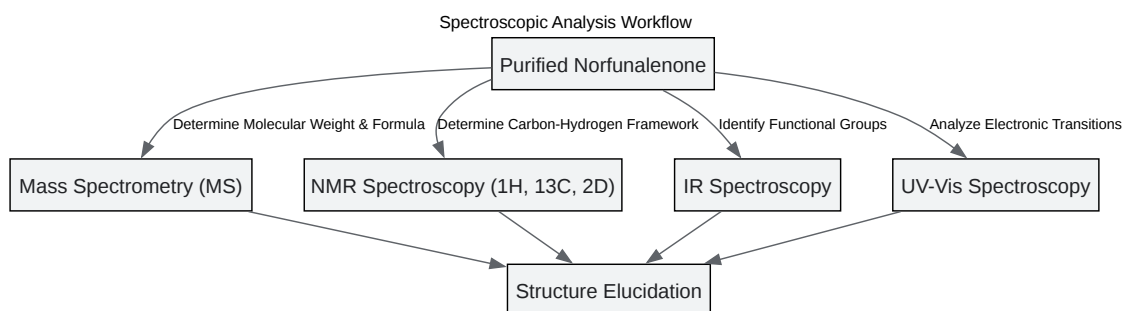
While specific, detailed experimental protocols for the purification and analysis of **Norfunalenone** are contained within the primary literature, this section outlines the general methodologies typically employed for the isolation and characterization of similar natural products.

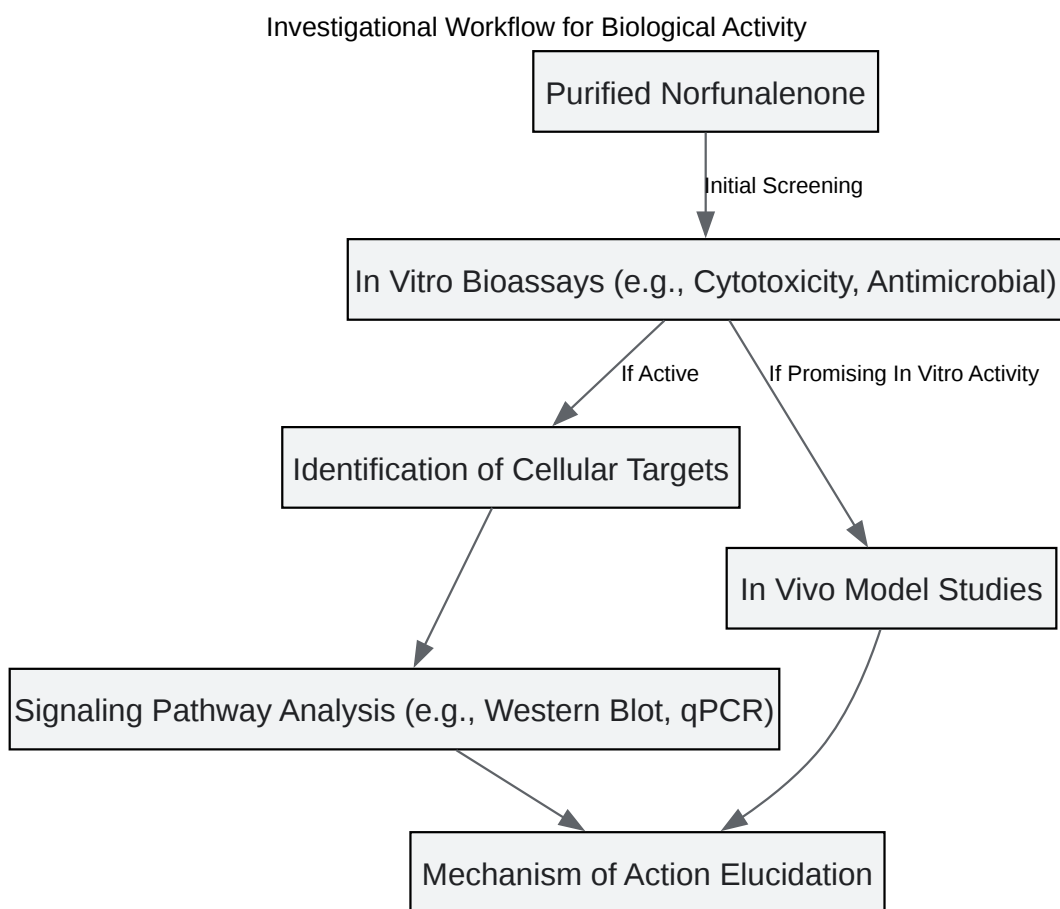
### Purification of Norfunalenone: A Generalized Workflow

The purification of a natural product like **Norfunalenone** from its biological source, such as a fungal or plant extract, generally follows a multi-step chromatographic process. The goal is to isolate the compound of interest with high purity.

## General Workflow for Norfunalenone Purification







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## References

- 1. Norfunalenone - Immunomart [immunomart.org]
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